

3-((Dimethylamino)methyl)-5-methylhexan-2-one synonyms and nomenclature

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-((Dimethylamino)methyl)-5-methylhexan-2-one

Cat. No.: B1465102

[Get Quote](#)

An In-depth Technical Guide to the Synonyms and Nomenclature of **3-((Dimethylamino)methyl)-5-methylhexan-2-one**

For Researchers, Scientists, and Drug Development Professionals

Introduction

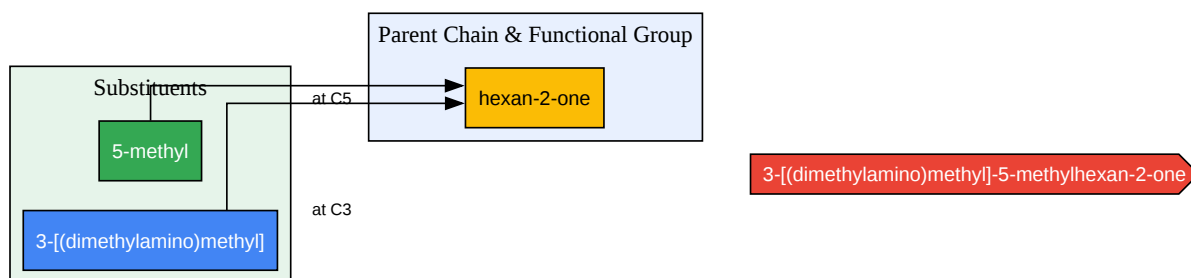
3-((Dimethylamino)methyl)-5-methylhexan-2-one is a multifunctional organic compound classified as a β -amino ketone.^[1] Its structure incorporates both a tertiary amine and a ketone functional group, bestowing upon it a versatile chemical reactivity that makes it a valuable intermediate in various synthetic applications.^[1] This compound is particularly significant in the pharmaceutical industry as a key precursor in the synthesis of Tetrabenazine, a medication used to treat movement disorders such as Huntington's disease.^{[2][3]}

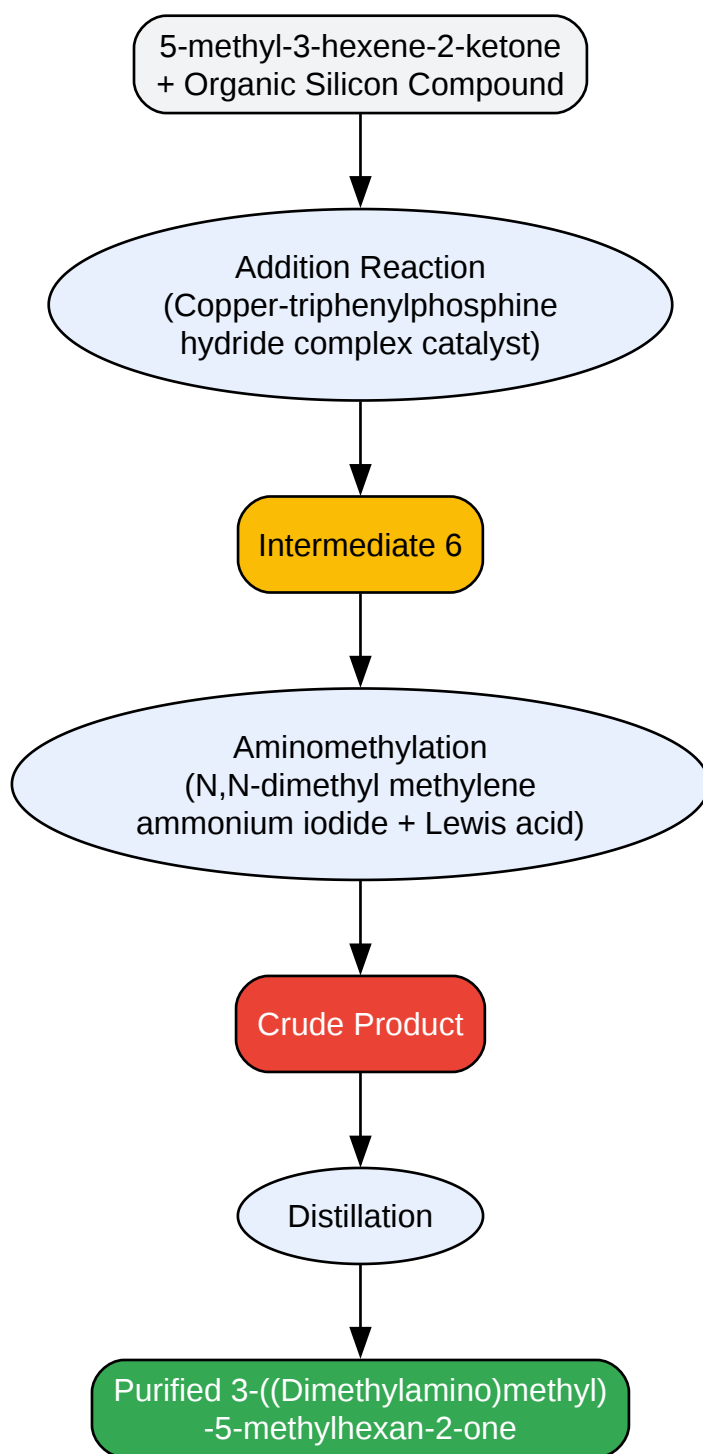
Given its importance, a precise understanding of its nomenclature, synonyms, and chemical identifiers is paramount for researchers in procurement, synthesis, and regulatory documentation. This guide provides a comprehensive overview of the compound's naming conventions, structural properties, and relevant data, serving as an authoritative reference for professionals in the field.

Chemical Identity and Molecular Structure

The fundamental identity of a chemical compound is rooted in its molecular structure. All names and identifiers ultimately refer to the specific arrangement of atoms that defines **3-((Dimethylamino)methyl)-5-methylhexan-2-one**.

The structure consists of a six-carbon hexane backbone with a ketone group at the second carbon (an "-one"). An isobutyl group is effectively at one end of the chain (originating from the methyl group at position 5), and a dimethylaminomethyl substituent is located at the third carbon, adjacent to the carbonyl group.^{[3][4]} The carbon at position 3 is a stereocenter, meaning the compound can exist as a racemic mixture of enantiomers.^{[4][5]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. CN110143889B - Synthetic method of 3- [(dimethylamino) methyl] -5-methyl-2-hexanone - Google Patents [patents.google.com]
- 3. smolecule.com [smolecule.com]
- 4. 3-((Dimethylamino)methyl)-5-methylhexan-2-one (91342-74-4) for sale [vulcanchem.com]
- 5. GSRS [precision.fda.gov]
- To cite this document: BenchChem. [3-((Dimethylamino)methyl)-5-methylhexan-2-one synonyms and nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1465102#3-dimethylamino-methyl-5-methylhexan-2-one-synonyms-and-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com